

# An In-depth Technical Guide to 4-Chlorobenzyl Acetate

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## Compound of Interest

Compound Name: 4-Chlorobenzyl acetate

Cat. No.: B1678579

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4-Chlorobenzyl acetate**, a chemical compound used in laboratory synthesis. It details its chemical and physical properties, a generalized synthesis protocol, applications, and safety information, presented in a format tailored for a technical audience.

## Compound Identification and Properties

**4-Chlorobenzyl acetate** is an ester recognized by the CAS Number 5406-33-7.<sup>[1][2]</sup> It is a chlorinated aromatic compound with the linear formula  $\text{ClC}_6\text{H}_4\text{CH}_2\text{OCOCH}_3$ .

## Chemical and Physical Data

The key physicochemical properties of **4-Chlorobenzyl acetate** are summarized below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	5406-33-7	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	[1][2]
Molecular Weight	184.62 g/mol	[2][3]
Boiling Point	78-81 °C @ 1 mmHg	[1][4]
Density	1.169 g/mL at 25 °C	[1][3]
Refractive Index	n <sub>20</sub> /D 1.5200	[4]
LogP (Octanol/Water)	2.59	[3]
Flash Point	>230 °F (>110 °C)	[4]

| Appearance | Colorless Liquid | |

Table 2: Compound Identifiers

Identifier Type	Value	Source(s)
EC Number	226-464-6	[1][2]
MDL Number	MFCD00027406	[1]
InChI Key	MAGQINDMZBNWLG-UHFFFAOYSA-N	[1][2]

| SMILES | CC(=O)OCc1ccc(Cl)cc1 |[1][3] |

## Synthesis Protocol

While specific, detailed experimental protocols require access to cited literature such as Synthetic Communications, 13, p. 501, 1983, a generalized and plausible method for the synthesis of **4-Chlorobenzyl acetate** is the esterification of 4-chlorobenzyl alcohol. This involves reacting the alcohol with an acetylating agent in the presence of a base or catalyst.

## Generalized Experimental Methodology

Objective: To synthesize **4-Chlorobenzyl acetate** via esterification.

Reagents:

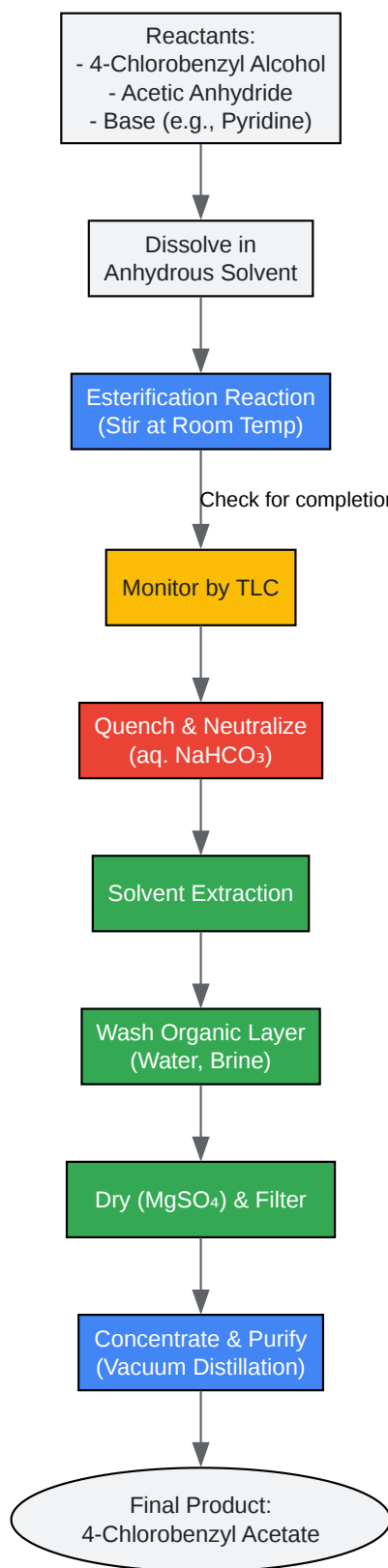
- 4-Chlorobenzyl alcohol
- Acetic anhydride or Acetyl chloride
- A suitable base (e.g., Pyridine, Triethylamine) or acid catalyst (e.g., H<sub>2</sub>SO<sub>4</sub>)
- Anhydrous solvent (e.g., Dichloromethane, Diethyl ether)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser (if heating is required), dissolve 4-Chlorobenzyl alcohol in the chosen anhydrous solvent.
- **Reagent Addition:** Slowly add the acetylating agent (e.g., acetic anhydride) and the base/catalyst to the solution. The reaction is often exothermic and may require cooling in an ice bath.
- **Reaction Monitoring:** Allow the mixture to stir at room temperature. The reaction progress can be monitored using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, quench the reaction by adding water or a saturated sodium bicarbonate solution to neutralize excess acid and anhydride.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., Dichloromethane). Combine the organic layers.

- Washing: Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and finally, brine.
- Drying and Filtration: Dry the organic layer over an anhydrous drying agent like magnesium sulfate, followed by filtration.
- Purification: Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield pure **4-Chlorobenzyl acetate**.

Below is a diagram illustrating this generalized experimental workflow.



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Generalized workflow for the synthesis of **4-Chlorobenzyl acetate**.

## Applications

Currently, the primary documented application of **4-Chlorobenzyl acetate** is as a laboratory chemical and an intermediate for the synthesis of other substances.<sup>[5]</sup> Its specific roles in complex drug development pathways or as a signaling molecule are not extensively reported in publicly available literature.

## Safety and Handling

There is conflicting information regarding the hazard classification of **4-Chlorobenzyl acetate**.

- One Safety Data Sheet (SDS) from Sigma-Aldrich states that the substance is "Not a hazardous substance or mixture".<sup>[5]</sup> This SDS suggests standard laboratory precautions such as wearing eye shields and gloves.
- Conversely, other sources provide GHS hazard statements indicating that it may be harmful if swallowed (H302), cause skin irritation (H315), cause serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[4]</sup>

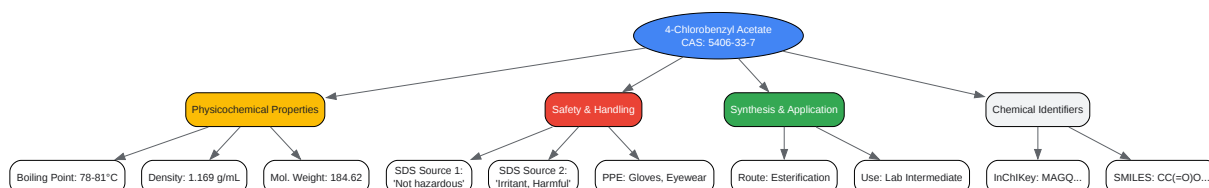
Given this discrepancy, it is imperative for researchers to handle **4-Chlorobenzyl acetate** with caution in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses. Users should consult the specific SDS provided by their supplier for the most accurate and up-to-date safety information.

Table 3: GHS Hazard Information (Note: Conflicting Data Exists)

Hazard Type	GHS Code	Statement	Source
Acute Toxicity (Oral)	H302	Harmful if swallowed	<sup>[4]</sup>
Skin Irritation	H315	Causes skin irritation	<sup>[4]</sup>
Eye Irritation	H319	Causes serious eye irritation	<sup>[4]</sup>

| Respiratory Irritation | H335 | May cause respiratory irritation <sup>[4]</sup> |

The logical relationship between the compound's identity and its associated data is visualized below.



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Data relationships for **4-Chlorobenzyl acetate**.

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